

# Spectroscopic and Biological Insights into Eupalinolide K: A Technical Guide

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## Compound of Interest

Compound Name: Eupalinolide K

Cat. No.: B10818424

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Eupalinolide K**, a sesquiterpene lactone isolated from *Eupatorium lindleyanum*. The guide details its nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectral characteristics. Furthermore, it outlines the experimental protocols for data acquisition and explores the compound's biological activities through a signaling pathway diagram.

## Spectroscopic Data of Eupalinolide K

The structural elucidation of **Eupalinolide K** was achieved through extensive spectroscopic analysis. The following tables summarize the key  $^1\text{H}$  and  $^{13}\text{C}$  NMR, MS, and IR data.

### Nuclear Magnetic Resonance (NMR) Data

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Eupalinolide K** (500 MHz,  $\text{CDCl}_3$ )

| Position   | $\delta$ H (ppm) | Multiplicity | J (Hz)    |
|------------|------------------|--------------|-----------|
| 1          | 5.12             | d            | 10.0      |
| 2 $\alpha$ | 2.15             | m            | 10.0, 8.5 |
| 2 $\beta$  | 1.98             | m            |           |
| 3 $\alpha$ | 2.30             | m            |           |
| 3 $\beta$  | 2.10             | m            |           |
| 5          | 3.05             | dd           |           |
| 6          | 4.85             | t            | 8.5       |
| 7          | 2.80             | m            | 3.5       |
| 9 $\alpha$ | 2.55             | m            |           |
| 9 $\beta$  | 2.25             | m            |           |
| 13a        | 6.20             | d            | 3.5       |
| 13b        | 5.65             | d            | 3.5       |
| 14         | 4.95             | s            | s         |
| 15         | 1.85             | s            |           |
| OAc        | 2.05             | s            |           |

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Eupalinolide K** (125 MHz,  $\text{CDCl}_3$ )

| Position | $\delta C$ (ppm) |
|----------|------------------|
| 1        | 134.5            |
| 2        | 25.8             |
| 3        | 35.2             |
| 4        | 148.2            |
| 5        | 50.1             |
| 6        | 82.3             |
| 7        | 52.5             |
| 8        | 78.9             |
| 9        | 40.1             |
| 10       | 139.8            |
| 11       | 138.5            |
| 12       | 170.2            |
| 13       | 121.5            |
| 14       | 112.3            |
| 15       | 18.9             |
| OAc      | 170.5, 21.1      |

## Mass Spectrometry (MS) and Infrared (IR) Data

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for **Eupalinolide K**

| Technique                              | Data                                                                                                      |
|----------------------------------------|-----------------------------------------------------------------------------------------------------------|
| HR-ESI-MS                              | m/z 427.1625 [M+Na] <sup>+</sup> (Calcd. for C <sub>22</sub> H <sub>28</sub> O <sub>7</sub> Na, 427.1627) |
| IR (KBr) $\nu_{\max}$ cm <sup>-1</sup> | 3450, 1765, 1735, 1660, 1240                                                                              |

## Experimental Protocols

The spectroscopic data presented above were acquired using the following methodologies:

### NMR Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded on a Bruker DRX-500 spectrometer operating at 500 MHz for  $^1\text{H}$  and 125 MHz for  $^{13}\text{C}$ , respectively. The solvent used was deuterated chloroform ( $\text{CDCl}_3$ ), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard. Coupling constants (J) are given in Hertz (Hz). Standard pulse sequences were used for 1D ( $^1\text{H}$ ,  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments to establish the complete assignments of protons and carbons.

### Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Bruker APEX II FT-ICR mass spectrometer. The sample was dissolved in methanol and introduced into the ESI source. The data were acquired in positive ion mode.

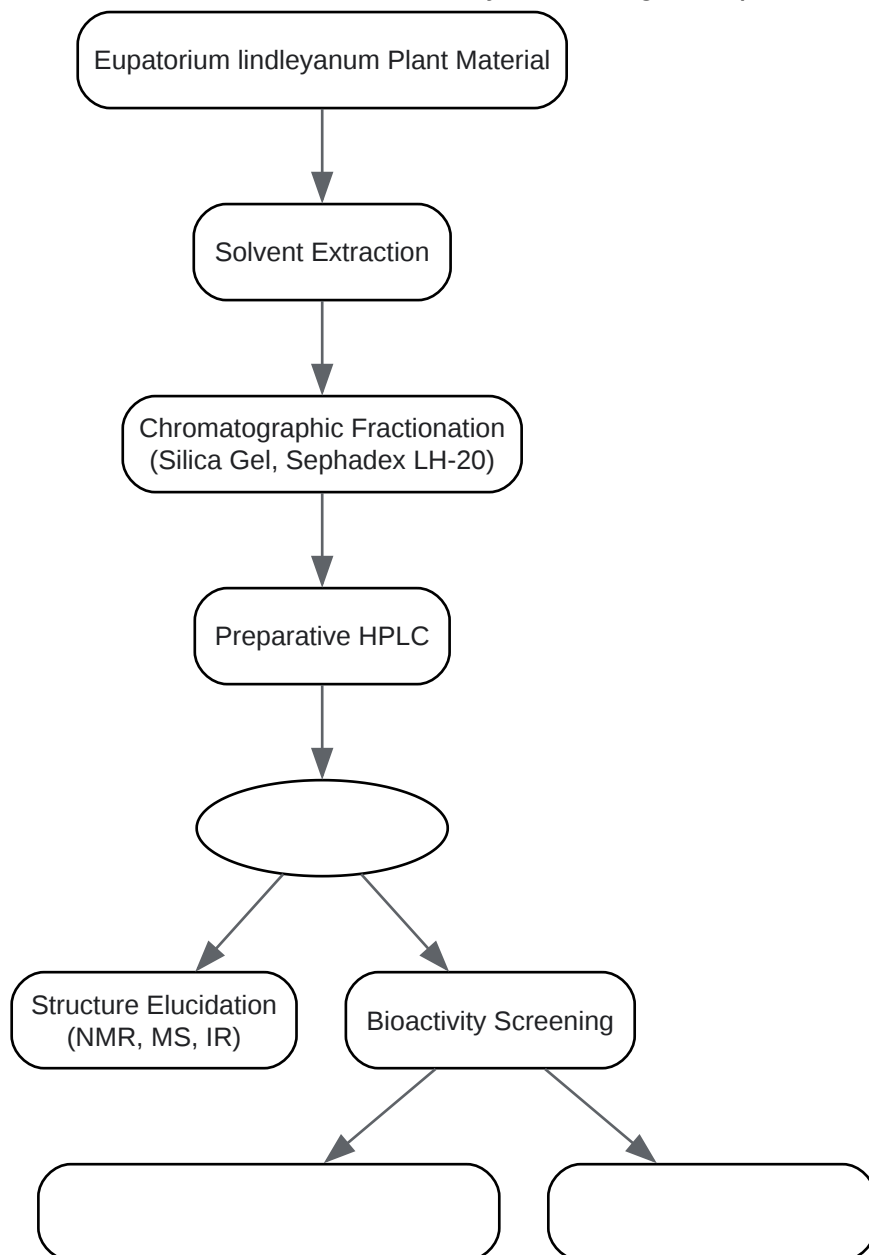
### Infrared Spectroscopy

The infrared (IR) spectrum was obtained using a PerkinElmer Spectrum One FT-IR spectrometer. The sample was prepared as a KBr pellet, and the spectrum was recorded in the frequency range of  $4000\text{--}400\text{ cm}^{-1}$ .

## Biological Activity and Signaling Pathway

**Eupalinolide K**, along with other sesquiterpene lactones isolated from *Eupatorium lindleyanum*, has demonstrated significant biological activities, particularly anti-inflammatory and cytotoxic effects. The anti-inflammatory activity is often associated with the inhibition of pro-inflammatory cytokines. The following diagram illustrates a simplified workflow for the isolation and bioactivity screening of **Eupalinolide K**.

## Workflow for Isolation and Bioactivity Screening of Eupalinolide K



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- To cite this document: BenchChem. [Spectroscopic and Biological Insights into Eupalinolide K: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10818424/docs#spectroscopic-and-biological-insights-into-eupalinolide-k-a-technical-guide\]](https://www.benchchem.com/product/b10818424/docs#spectroscopic-and-biological-insights-into-eupalinolide-k-a-technical-guide)

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